Operational Safety & Technical Guide: 4-Bromo-2-fluoro-3-methoxybenzonitrile

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Compound of Interest	
Compound Name:	*4-Bromo-2-fluoro-3-methoxybenzonitrile*
CAS No.:	*1426073-33-7*
Cat. No.:	*B592756*

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Document Control:

- Subject: **4-Bromo-2-fluoro-3-methoxybenzonitrile**[1]
- CAS Registry Number: 1426073-33-7[1]
- Document Type: Technical Whitepaper & Enhanced Safety Guide
- Target Audience: Medicinal Chemists, Process Safety Engineers, and Drug Discovery Leads.

Executive Summary

4-Bromo-2-fluoro-3-methoxybenzonitrile is a highly functionalized aryl scaffold utilized primarily in the synthesis of kinase inhibitors and CNS-active pharmaceutical ingredients (APIs). Its value lies in its orthogonal reactivity: the bromine atom facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), the fluorine atom enables nucleophilic aromatic substitution (

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), and the nitrile group serves as a precursor for amines, acids, or heterocycles.

This guide transcends standard MSDS requirements, providing a researcher-centric analysis of the compound's physicochemical behavior, toxicological risks, and operational handling protocols.

Molecular Identity & Physicochemical Intelligence

Understanding the physical state and structural electronics is the first step in safe handling. This compound is typically a solid, but its melting point range dictates handling procedures during heating or recrystallization.

Chemical Identifiers

Parameter	Detail
IUPAC Name	4-Bromo-2-fluoro-3-methoxybenzonitrile
CAS Number	1426073-33-7
Molecular Formula	
Molecular Weight	230.03 g/mol
SMILES	COc1c(F)ccc(Br)c1C#N
Structural Class	Halogenated Aryl Nitrile

Physical Properties & Handling Implications

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Property	Value (Approx.)	Operational Implication
Physical State	White to off-white crystalline powder	Risk of dust generation; requires local exhaust ventilation (LEV).
Melting Point	90–110 °C (Analogous range)	Solids may cake upon storage if temperature fluctuates; store cool.
Solubility	Soluble in DMSO, DMF, DCM, EtOAc	Use compatible solvent-resistant gloves (e.g., Nitrile/Neoprene).
Partition Coeff. (LogP)	~2.5 (Predicted)	Lipophilic; potential for dermal absorption is moderate to high.

Hazard Profiling & Toxicology (GHS Classification)

While specific toxicological data (LD50) for this exact isomer is limited, its structural motifs (aryl nitrile, halogens) mandate a conservative safety approach.

GHS Label Elements

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.[2][3][4]
  - H315: Causes skin irritation.[4][5][6]
  - H319: Causes serious eye irritation.[3][5][6]
  - H335: May cause respiratory irritation.[3][4][5][6]

The "Nitrile" Factor: Metabolic Toxicity

Researchers must treat all benzonitriles as potential sources of cyanide ions (

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) in vivo, although aryl nitriles are generally more stable than aliphatic ones.

- Mechanism: Hepatic metabolism (Cytochrome P450) can potentially liberate cyanide, leading to histotoxic hypoxia.
- Symptom Watch: Weakness, headache, confusion, and gasping respiration are early signs of nitrile/cyanide exposure.[4]

Halogen Sensitization

The presence of fluorine and bromine on the aromatic ring increases lipophilicity, facilitating skin permeation. Repeated exposure may lead to halogen acne (chloracne-like symptoms) or allergic dermatitis.

Operational Handling & Engineering Controls

Standard "wear gloves" advice is insufficient for multi-step synthesis. The following controls are based on the compound's specific chemical resistance profile.

Engineering Controls

- Primary Barrier: All weighing and transfer operations must occur inside a certified chemical fume hood with a face velocity of 80–100 fpm (0.4–0.5 m/s).
- Dust Control: If handling >5g, use a static-dissipative balance enclosure to prevent powder dispersion.

Personal Protective Equipment (PPE) Matrix

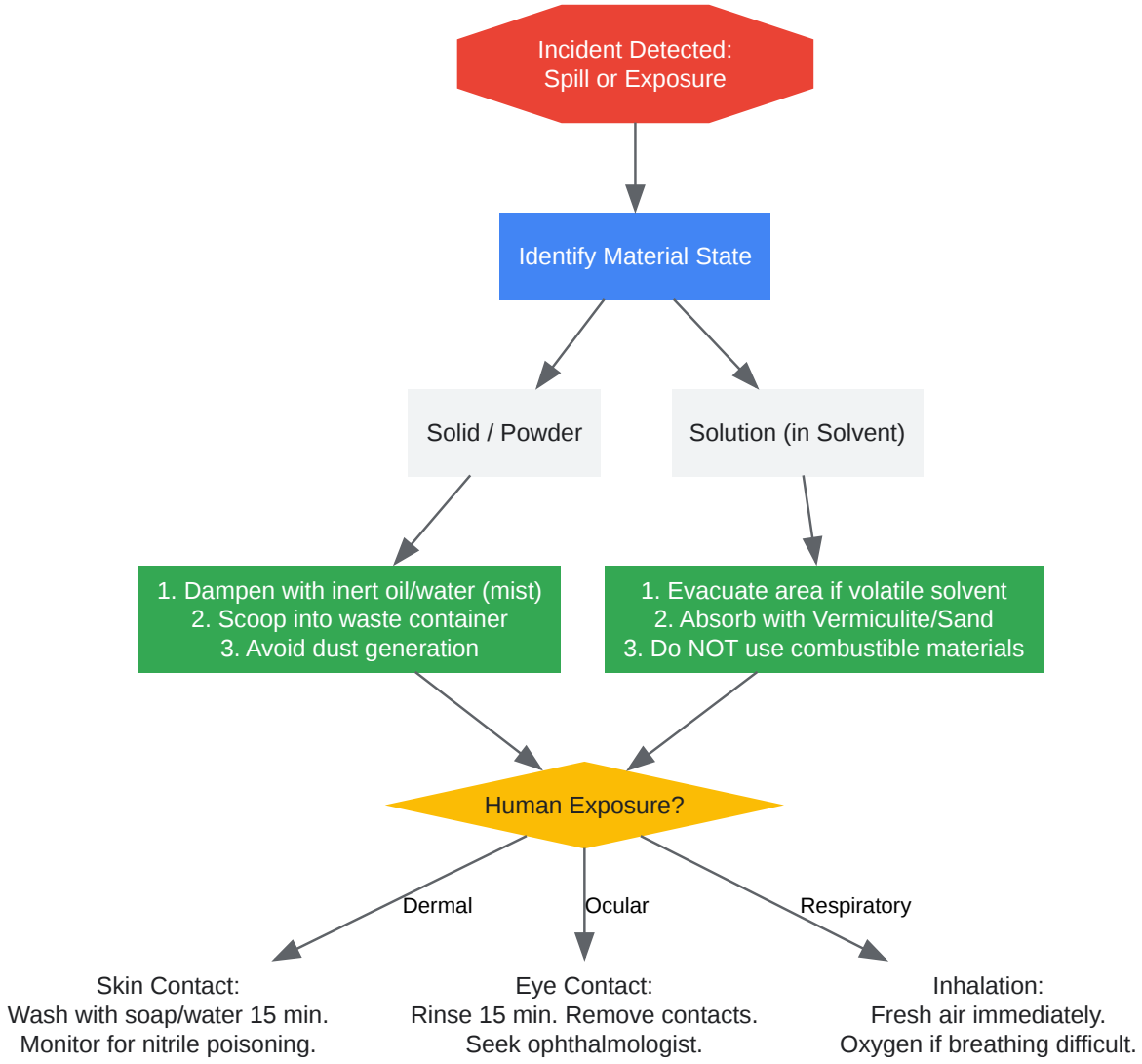
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Body Part	Standard Protocol	High-Risk Protocol (Spills/Heating)
Hands	Nitrile Gloves (Double-gloved). Rationale: Protects against incidental splash.[4][7]	Silver Shield / Laminate Gloves. Rationale: Required if dissolved in penetrating solvents like DCM or DMF.
Eyes	Chemical Safety Goggles.[2][8]	Face Shield + Goggles.[4][7]
Respiratory	N95 (if in hood).	P100/ABEK1 Respirator (if outside hood).

Emergency Response Algorithms

In the event of exposure, immediate action is critical. The following decision tree outlines the logic for spill management.

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Figure 1: Emergency Response Decision Matrix for **4-Bromo-2-fluoro-3-methoxybenzonitrile**.

Synthetic Utility & Chemo-Selectivity[3][13]

For the researcher, safety is intertwined with reactivity. The compound possesses three distinct reactive sites, allowing for orthogonal functionalization.

Reactivity Hierarchy

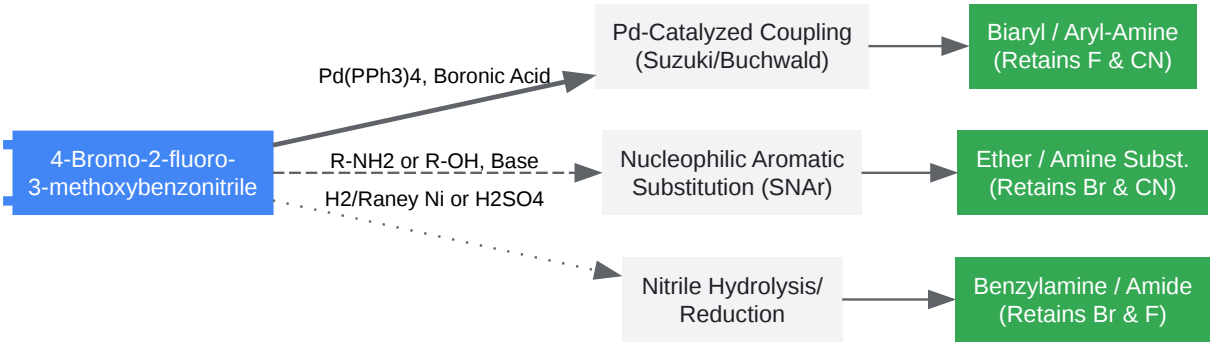
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- Site A (Bromine): Most reactive toward Pd(0) oxidative addition.
- Site B (Fluorine): Activated for

  due to the ortho-cyano electron-withdrawing group.
- Site C (Nitrile): Requires harsh conditions (acid/base hydrolysis or reduction) to react.

Application Workflow

The following diagram illustrates the standard divergent synthesis pathways, helping chemists plan reaction sequences that minimize side-product formation.



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Figure 2: Chemo-selectivity map demonstrating orthogonal functionalization pathways.

Protocol: Safe Suzuki Coupling Setup

- Solvent: 1,4-Dioxane/Water (degassed).
- Hazards: Dioxane is a peroxide former; ensure fresh solvent.
- Temperature: Reaction typically requires 80–100 °C.[9]
- Safety Note: Do not seal the vessel without pressure relief if using carbonate bases, as

  evolution can pressurize the headspace.

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Storage & Stability

- Storage Conditions: Store at 2–8 °C (Refrigerated) under an inert atmosphere (Argon/Nitrogen).
- Incompatibilities: Strong oxidizing agents, strong bases (can trigger premature

  at the fluorine position).
- Shelf Life: Re-test purity annually. Look for yellowing, which indicates debromination or oxidation.

Disposal & Environmental Compliance

- Waste Stream: Halogenated Organic Waste.
- Do NOT: Mix with non-halogenated solvents (increases disposal cost) or pour down the drain (aquatic toxicity).
- Destruction: High-temperature incineration equipped with a scrubber for Hydrogen Fluoride (HF) and Hydrogen Bromide (HBr) capture.

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- To cite this document: BenchChem. [Operational Safety & Technical Guide: 4-Bromo-2-fluoro-3-methoxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b592756/docs#operational-safety-technical-guide-4-bromo-2-fluoro-3-methoxybenzonitrile]

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